

Application Note: Gas Chromatography Method for the Determination of Edifenphos Residues

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Compound of Interest

Compound Name: *Edifenphos*

Cat. No.: *B052163*

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Introduction

Edifenphos is an organophosphate fungicide used to protect various crops. Due to potential health risks associated with pesticide residues in food, regulatory bodies worldwide have established maximum residue limits (MRLs).[1] Accurate and sensitive analytical methods are crucial for monitoring these residues to ensure food safety.[1][2][3] This application note details a robust and validated method for the quantitative analysis of **Edifenphos** residues in food matrices using gas chromatography (GC) coupled with a Flame Photometric Detector (FPD) or a Mass Spectrometer (MS). The protocol incorporates the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method for sample preparation, ensuring high recovery and removal of matrix interferences.[4][5][6][7][8]

Principle

The methodology involves the extraction of **Edifenphos** residues from a homogenized sample using acetonitrile, followed by a cleanup step using dispersive solid-phase extraction (dSPE).[5][6] The final extract is then analyzed by a gas chromatograph equipped with a suitable detector. As an organophosphate pesticide, **Edifenphos** can be selectively and sensitively detected using a Flame Photometric Detector (FPD) in phosphorus mode or confirmed with a Mass Spectrometer (MS).[9][10][11]

Experimental Protocol

1. Sample Preparation (QuEChERS Method)

The QuEChERS method is a streamlined approach for extracting pesticide residues from food samples.^{[5][7][8]}

- Homogenization: A representative 10-15 g sample of the food commodity is homogenized to ensure uniformity.^{[3][4]} For dry samples, a wetting step with deionized water may be necessary prior to homogenization.^[7]
- Extraction:
 - Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.^[7]
 - Add the appropriate QuEChERS extraction salt packet (e.g., 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogen citrate sesquihydrate - EN 15662 method).^{[7][12]}
 - Shake vigorously for 1 minute to ensure thorough mixing and extraction of the analyte into the acetonitrile layer.^{[3][13]}
 - Centrifuge at ≥3000 x g for 5 minutes.^{[3][13]}
- Dispersive Solid-Phase Extraction (dSPE) Cleanup:
 - Transfer an aliquot of the upper acetonitrile layer to a 2 mL dSPE tube containing a mixture of primary secondary amine (PSA) to remove organic acids and sugars, C18 to remove non-polar interferences, and MgSO₄ to remove excess water.^{[5][6][7]}
 - Vortex for 30 seconds.^{[3][7]}
 - Centrifuge for 5 minutes.^[3]
 - The resulting supernatant is the final extract for GC analysis.

2. Gas Chromatography (GC) Conditions

The following are typical GC conditions for the analysis of organophosphate pesticides like **Edifenphos**.

Parameter	Condition
Gas Chromatograph	Agilent 7890 GC or equivalent
Column	DB-5MS UI capillary column (30 m x 0.25 mm, 0.25 µm) or equivalent[13][14]
Injector	Splitless mode[13]
Injector Temperature	250 - 280°C[13][15]
Carrier Gas	Helium at a constant flow of 1.0 - 1.3 mL/min[13][15]
Oven Temperature Program	Initial 60°C for 1 min, ramp to 170°C at 40°C/min, then to 310°C at 10°C/min, hold for 2.25 min[13]
Injection Volume	1 µL

3. Detector Conditions

- Flame Photometric Detector (FPD):
 - Mode: Phosphorus
 - Temperature: 250 - 300°C
 - Gases: Hydrogen and Air as per manufacturer's specifications.
- Mass Spectrometer (MS/MS):
 - Ion Source: Electron Ionization (EI)[13]
 - Ion Source Temperature: 200 - 230°C
 - Acquisition Mode: Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) for higher selectivity and sensitivity.[14][16][17]

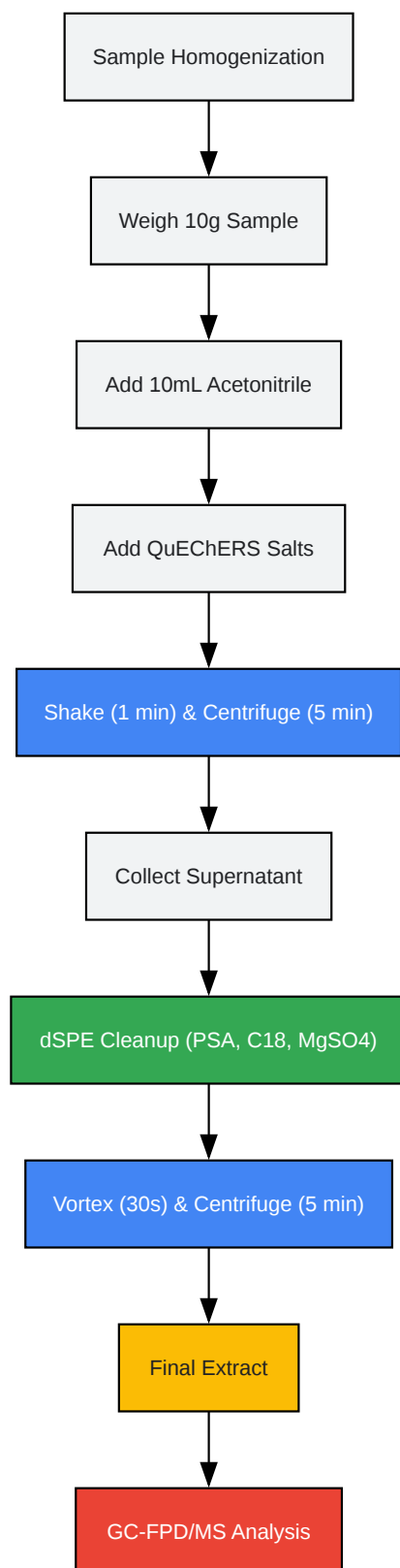
Data Presentation

The following table summarizes typical performance data for multi-residue methods for pesticides, which are indicative of the expected performance for **Edifenphos** analysis.

Parameter	Typical Value	Reference
Linearity (R^2)	>0.99	[15]
Limit of Detection (LOD)	0.005 - 0.01 mg/kg	[9][11]
Limit of Quantification (LOQ)	0.01 - 0.05 mg/kg	[16][18]
Recovery	70 - 120%	[6][8]
Relative Standard Deviation (RSD)	<20%	[8]

Visualizations

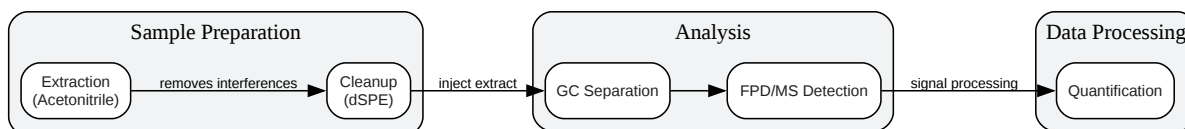
Experimental Workflow for **Edifenphos** Residue Analysis



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Caption: Workflow of **Edifenphos** residue analysis.

Logical Relationship of Analytical Steps



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Caption: Key stages in the analytical method.

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